

# Lipids classification of (R)-2-hydroxy-3-methylbutanoic acid

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	(R)-2-hydroxy-3-methylbutanoic acid
CAS No.:	17407-56-6
Cat. No.:	B556070

[Get Quote](#)

An In-Depth Technical Guide to the Lipid Classification and Analysis of **(R)-2-hydroxy-3-methylbutanoic acid**

## Abstract

**(R)-2-hydroxy-3-methylbutanoic acid**, also known as D-alpha-hydroxyisovaleric acid, is a short-chain hydroxy fatty acid of significant interest in metabolic research and drug development. As a naturally occurring human metabolite, its primary role is an intermediate in the mitochondrial catabolism of the essential branched-chain amino acid (BCAA), valine[1]. Dysregulation of BCAA metabolism is increasingly implicated in a range of pathologies, including insulin resistance and certain organic acidurias, positioning metabolites like **(R)-2-hydroxy-3-methylbutanoic acid** as potential biomarkers. This technical guide provides a comprehensive overview of the formal lipid classification of this molecule, details its metabolic context within the valine degradation pathway, and presents validated, step-by-step analytical protocols for its accurate quantification in biological matrices. This document is intended as a foundational resource for researchers, scientists, and drug development professionals investigating BCAA metabolism and related metabolic disorders.

## Part 1: Introduction to (R)-2-hydroxy-3-methylbutanoic acid

**(R)-2-hydroxy-3-methylbutanoic acid** is a chiral carboxylic acid with the molecular formula  $C_5H_{10}O_3$ <sup>[2][3]</sup>. It is the (R)-enantiomer of 2-hydroxy-3-methylbutanoic acid, a derivative of the amino acid valine where the amino group is substituted by a hydroxyl group<sup>[4][5][6]</sup>. While often studied in the context of its corresponding L-amino acid precursor, its classification within the lipidome provides a crucial framework for understanding its physicochemical properties and analytical behavior. As an endogenous metabolite, its presence and concentration can reflect the flux and efficiency of BCAA catabolic pathways, making it a molecule of interest for diagnosing and monitoring metabolic diseases<sup>[1][7]</sup>. Furthermore, its chiral nature makes it a useful building block in pharmaceutical synthesis<sup>[3][8]</sup>.

## Part 2: Formal Lipid Classification

The classification of **(R)-2-hydroxy-3-methylbutanoic acid** is based on its chemical structure, which features a five-carbon backbone, a terminal carboxyl group, and a hydroxyl group.

### Hydroxy Fatty Acid

**(R)-2-hydroxy-3-methylbutanoic acid** belongs to the class of organic compounds known as hydroxy fatty acids. These are fatty acids that contain one or more hydroxyl groups along their carbon chain<sup>[9][10]</sup>.

### Alpha-Hydroxy Acid (AHA)

Structurally, the hydroxyl group is located on the alpha-carbon (C2), the carbon atom immediately adjacent to the carboxyl group. This specific arrangement classifies it as an alpha-hydroxy acid (AHA)<sup>[10][11]</sup>. AHAs are a well-known class of compounds used in various fields, from cosmetics to chemical synthesis<sup>[11][12][13]</sup>. This positioning influences its chemical reactivity and acidity compared to non-hydroxylated or beta/gamma-hydroxylated counterparts<sup>[11]</sup>.

Caption: Structure of **(R)-2-hydroxy-3-methylbutanoic acid**.

## LIPID MAPS Classification System

The LIPID MAPS (Lipid Metabolites and Pathways Strategy) consortium provides a comprehensive classification system for lipids. Within this framework, **(R)-2-hydroxy-3-methylbutanoic acid** is categorized as follows:

Category	Main Class	Sub Class	LIPID MAPS ID
Fatty Acyls [FA]	Fatty Acids and Conjugates [FA01]	Hydroxy fatty acids [FA0105]	LMFA01050390[3]
Fatty Acyls [FA]	Fatty Acids and Conjugates [FA01]	Branched fatty acids [FA0102]	LMFA01050390[14]

Table 1: LIPID MAPS Classification of 2-hydroxy-3-methylbutanoic acid.

This classification firmly places it within the fatty acyls, one of the eight major lipid categories, highlighting its identity as a modified, short-chain branched fatty acid[14].

## Part 3: Biochemical Significance and Metabolic Context

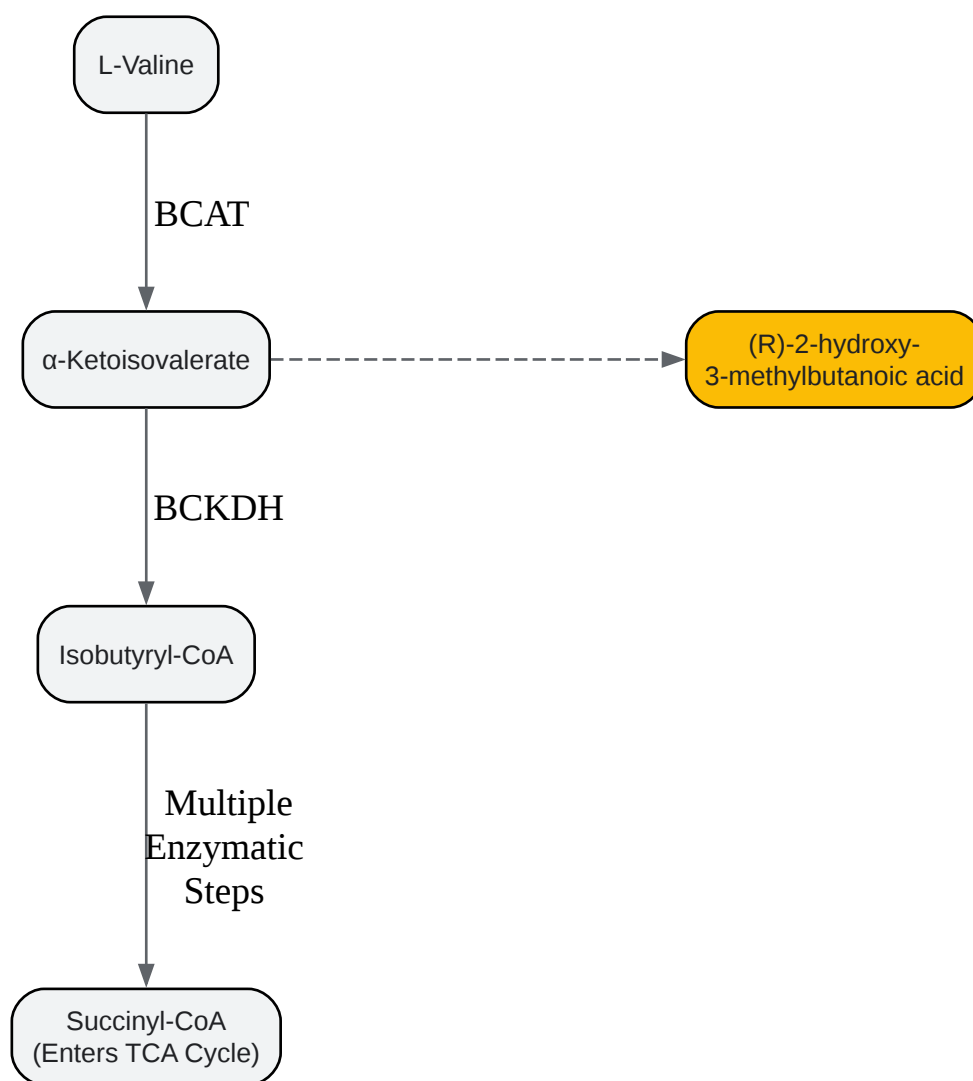
The primary and most well-understood biological role of 2-hydroxy-3-methylbutanoic acid is as an intermediate in the degradation of L-valine[1]. This catabolic pathway occurs predominantly within the mitochondria of various tissues, with skeletal muscle being a key site[1].

The pathway proceeds as follows:

- **Transamination:** L-valine is converted to  $\alpha$ -ketoisovalerate by a branched-chain aminotransferase (BCAT).
- **Oxidative Decarboxylation:**  $\alpha$ -ketoisovalerate is converted to isobutyryl-CoA by the branched-chain  $\alpha$ -keto acid dehydrogenase (BCKDH) complex.
- **Metabolism of Isobutyryl-CoA:** Subsequent enzymatic steps metabolize isobutyryl-CoA. 2-hydroxy-3-methylbutanoic acid is formed during this process, representing an alternative

metabolite in the pathway[1][2].

Dysregulation of this pathway, for instance, due to genetic defects in the BCKDH complex, leads to Maple Syrup Urine Disease (MSUD), characterized by the buildup of BCAAs and their corresponding  $\alpha$ -keto acids. Fluctuations in downstream metabolites like 2-hydroxy-3-methylbutanoic acid may serve as indicators of metabolic flux and enzymatic efficiency within this critical pathway[2][10].



[Click to download full resolution via product page](#)

Caption: Simplified pathway of L-Valine catabolism.

## Part 4: Analytical Methodologies for Quantification

The accurate quantification of **(R)-2-hydroxy-3-methylbutanoic acid** in biological matrices like urine or plasma is essential for clinical and research applications. Due to its polar nature and the complexity of these matrices, robust analytical techniques are required. Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS) are the methods of choice, offering high sensitivity and selectivity[15].

## Protocol: LC-Tandem Mass Spectrometry (LC-MS/MS) Analysis

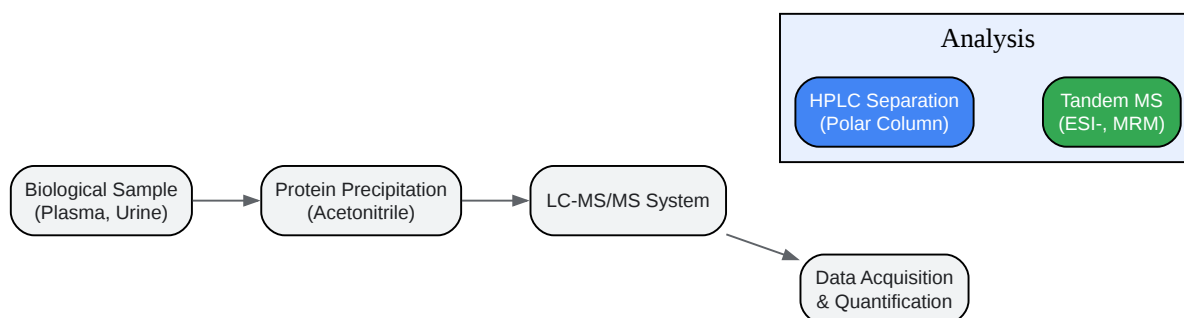
LC-MS/MS is often preferred for its simpler sample preparation and high throughput.

**Rationale:** This method directly analyzes the compound in a liquid phase, minimizing sample handling. Tandem mass spectrometry (MS/MS) using Multiple Reaction Monitoring (MRM) ensures high specificity by monitoring a unique precursor-to-product ion transition[15].

**Step-by-Step Methodology:**

- Sample Preparation (Protein Precipitation):
  - To a 100 µL aliquot of plasma or urine, add 300 µL of cold acetonitrile containing a suitable internal standard (e.g., a stable isotope-labeled version of the analyte).
  - Vortex vigorously for 1 minute to precipitate proteins.
  - Centrifuge at >10,000 x g for 10 minutes at 4°C.
  - Transfer the supernatant to a clean vial for analysis[15].
- Chromatographic Separation:
  - Column: A column designed for polar analytes, such as a C18 with polar end-capping or a Hydrophilic Interaction Liquid Chromatography (HILIC) column, is recommended to achieve retention and separation from the solvent front[16].
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

- Gradient: A gradient from high aqueous to high organic mobile phase is typically used.
- Flow Rate: 0.3 - 0.5 mL/min.
- Mass Spectrometry:
  - Ionization Mode: Electrospray Ionization (ESI) in negative mode is typically used to deprotonate the carboxylic acid.
  - Analysis Mode: Multiple Reaction Monitoring (MRM).
  - MRM Transition: Monitor the transition from the precursor ion  $[M-H]^-$  to a characteristic product ion.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for LC-MS/MS analysis.

## Protocol: GC-Mass Spectrometry (GC-MS) Analysis

GC-MS provides excellent chromatographic resolution but requires the analyte to be volatile and thermally stable, necessitating a chemical derivatization step.

Rationale: Derivatization converts the polar carboxyl and hydroxyl groups into nonpolar, volatile esters (e.g., trimethylsilyl (TMS) esters), making the analyte suitable for GC analysis[17].

Step-by-Step Methodology:

- Sample Preparation (Liquid-Liquid Extraction):
  - Acidify 1 mL of sample (e.g., urine) to a pH < 2 with HCl[17].
  - Add 5 mL of an organic solvent like ethyl acetate and vortex for 5-10 minutes.
  - Centrifuge to separate the phases and transfer the upper organic layer to a clean tube.
  - Evaporate the solvent to dryness under a gentle stream of nitrogen[17].
- Derivatization (Silylation):
  - To the dried residue, add 50-100  $\mu$ L of a silylating agent such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) or N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA)[17].
  - Seal the vial and heat at 60-80°C for 30 minutes to ensure complete reaction[17].
  - Cool the vial to room temperature. The sample is now ready for injection.
- GC-MS Analysis:
  - Column: A standard nonpolar column (e.g., DB-5ms).
  - Injection: 1-2  $\mu$ L is injected in split or splitless mode.
  - Oven Program: A temperature gradient (e.g., starting at 60°C, ramping to 280°C) is used to separate the analytes.
  - Mass Spectrometry: Electron Ionization (EI) is used. Data can be acquired in full scan mode for identification or Selected Ion Monitoring (SIM) mode for enhanced sensitivity in quantification by monitoring characteristic ions of the derivatized analyte[17].

## Part 5: Applications and Future Directions

The precise measurement of **(R)-2-hydroxy-3-methylbutanoic acid** has direct applications in:

- Clinical Diagnostics: As a potential biomarker for inborn errors of metabolism, such as MSUD, and for monitoring metabolic health in conditions like insulin resistance[1].
- Drug Development: The compound serves as a valuable chiral precursor for the synthesis of complex pharmaceutical agents[8].
- Nutritional Science: It is used in animal nutrition research as a precursor to valine, helping to maintain nitrogen balance and promote growth[7][18].

Future research will likely focus on elucidating its role in cellular signaling pathways and further validating its utility as a clinical biomarker for a broader range of metabolic diseases.

## Part 6: Conclusion

**(R)-2-hydroxy-3-methylbutanoic acid** is formally classified as a short-chain, branched, alpha-hydroxy fatty acid according to the LIPID MAPS system. Its biochemical significance is intrinsically linked to the catabolism of L-valine, making it a key metabolite for studying BCAA pathways. The robust analytical workflows presented here, based on LC-MS/MS and GC-MS, provide the necessary tools for researchers and clinicians to accurately quantify this molecule, paving the way for new discoveries in metabolic science and therapeutic development.

## References

- (S)-2-Hydroxy-3-methylbutanoic acid | C<sub>5</sub>H<sub>10</sub>O<sub>3</sub> | CID 853180 - PubChem. (n.d.). National Center for Biotechnology Information. Retrieved from [[Link](#)]
- R-2-Hydroxy-3-methylbutanoic acid 3-Methylbutanoyl | C<sub>10</sub>H<sub>18</sub>O<sub>4</sub> | CID 22922043 - PubChem. (n.d.). National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Structure Database (LMSD) - LIPID MAPS. (n.d.). LIPID MAPS. Retrieved from [[Link](#)]
- Structure Database (LMSD) - LIPID MAPS. (n.d.). LIPID MAPS. Retrieved from [[Link](#)]
- Hydroxy Acids Explained: AHAs, BHAs, PHAs & LHAs - beautybybie. (2023). beautybybie. Retrieved from [[Link](#)]
- Kornhauser, A., Coelho, S. G., & Hearing, V. J. (2010). Applications of hydroxy acids: classification, mechanisms, and photoactivity. Clinical, cosmetic and investigational

dermatology, 3, 135–142. Retrieved from [\[Link\]](#)

- Showing NP-Card for (2r,3r)-3-hydroxy-2-methylbutanoic acid (NP0254810). (2022). Natural Products Atlas. Retrieved from [\[Link\]](#)
- Metabolites | 2-Hydroxy-3-methylbutyric acid - AMDB. (n.d.). AMDB. Retrieved from [\[Link\]](#)
- Showing metabocard for 2-Hydroxy-3-methylbutyric acid (HMDB0000407) - Human Metabolome Database. (2005). HMDB. Retrieved from [\[Link\]](#)
- Classification of hydroxyacids used in this study (A) AHA (glycolic acid), (B) BHA (salicylic acid), and (C) PHA (lactobionic acid). AHA - ResearchGate. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- Alpha hydroxycarboxylic acid - Wikipedia. (n.d.). Wikipedia. Retrieved from [\[Link\]](#)
- (+-)-2-Hydroxyisovaleric acid | C<sub>5</sub>H<sub>10</sub>O<sub>3</sub> | CID 99823 - PubChem. (n.d.). National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Find out the chemistry behind AHAs and BHAs in skin care - Emotion Master. (2020). Emotion Master. Retrieved from [\[Link\]](#)
- (2R,3R)-3-hydroxy-2-methylbutanoic acid | C<sub>5</sub>H<sub>10</sub>O<sub>3</sub> | CID 12313369 - PubChem. (n.d.). National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Structure Database (LMSD) - LIPID MAPS. (n.d.). LIPID MAPS. Retrieved from [\[Link\]](#)
- 2-Hydroxy-3-methyl-butyric acid - SpectraBase. (n.d.). Wiley Science Solutions. Retrieved from [\[Link\]](#)
- (-)-2-Hydroxy-3-methylbutyric acid | C<sub>5</sub>H<sub>10</sub>O<sub>3</sub> | CID 5289545 - PubChem. (n.d.). National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Isovaleric acid - Wikipedia. (n.d.). Wikipedia. Retrieved from [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [3. \(S\)-2-Hydroxy-3-methylbutanoic acid | C<sub>5</sub>H<sub>10</sub>O<sub>3</sub> | CID 853180 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [4. AMDB | Metabolites | 2-Hydroxy-3-methylbutyric acid \[amdb.online\]](https://amdb.online)
- [5. \(+\)-2-Hydroxyisovaleric acid | C<sub>5</sub>H<sub>10</sub>O<sub>3</sub> | CID 99823 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [6. \(-\)-2-Hydroxy-3-methylbutyric acid | C<sub>5</sub>H<sub>10</sub>O<sub>3</sub> | CID 5289545 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [7. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [8. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [9. NP-MRD: Showing NP-Card for \(2r,3r\)-3-hydroxy-2-methylbutanoic acid \(NP0254810\) \[np-mrd.org\]](https://np-mrd.org)
- [10. hmdb.ca \[hmdb.ca\]](https://www.hmdb.ca)
- [11. Alpha hydroxycarboxylic acid - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [12. beautybybie.com \[beautybybie.com\]](https://www.beautybybie.com)
- [13. Applications of hydroxy acids: classification, mechanisms, and photoactivity - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [14. LIPID MAPS \[lipidmaps.org\]](https://www.lipidmaps.org)
- [15. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [16. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [17. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [18. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)

- To cite this document: BenchChem. [Lipids classification of (R)-2-hydroxy-3-methylbutanoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b556070/docs#lipids-classification-of-r-2-hydroxy-3-methylbutanoic-acid\]](https://www.benchchem.com/product/b556070/docs#lipids-classification-of-r-2-hydroxy-3-methylbutanoic-acid)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)